

An In-depth Technical Guide to the Safe Handling of Stilbazo

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Compound of Interest

Compound Name: Stilbazo

Cat. No.: B1143335

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This guide provides comprehensive safety and handling information for **Stilbazo**, a chemical compound utilized in research and development, particularly in dye chemistry and as a spectrophotometric reagent.^{[1][2][3]} It is intended for researchers, scientists, and drug development professionals who may handle this substance.

Chemical Identification and Properties

Stilbazo, also known by its systematic name Stilbene-4,4'-bis[(1-azo)-3,4-dihydroxybenzene]-2,2'-disulfonic acid diammonium salt, is an azo dye.^{[2][3]} Its primary use is for research and development purposes and not for medicinal, household, or other uses.^[4]

Identifier	Value
CAS Number	1571-36-4[2][3][4][5][6]
EC Number	216-389-7[4]
Molecular Formula	C26H26N6O10S2[3][4][6]
Molecular Weight	646.65 g/mol [3][4][6]
Appearance	Red to dark blue to black powder or crystal[3][5]
Solubility	Soluble in water[5]
Synonyms	Stilbene-4,4'-bis[(1-azo)-3,4-dihydroxybenzene]-2,2'-disulfonic Acid Diammonium Salt[3][7]

Hazard Identification and Classification

Stilbazo is classified as a hazardous substance. The primary hazards are skin and eye irritation.[1]

Hazard Classification	Category
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 2A[1]

Hazard Statements:

- Causes skin irritation.[1]
- Causes serious eye irritation.[1]

Signal Word: Warning[1]

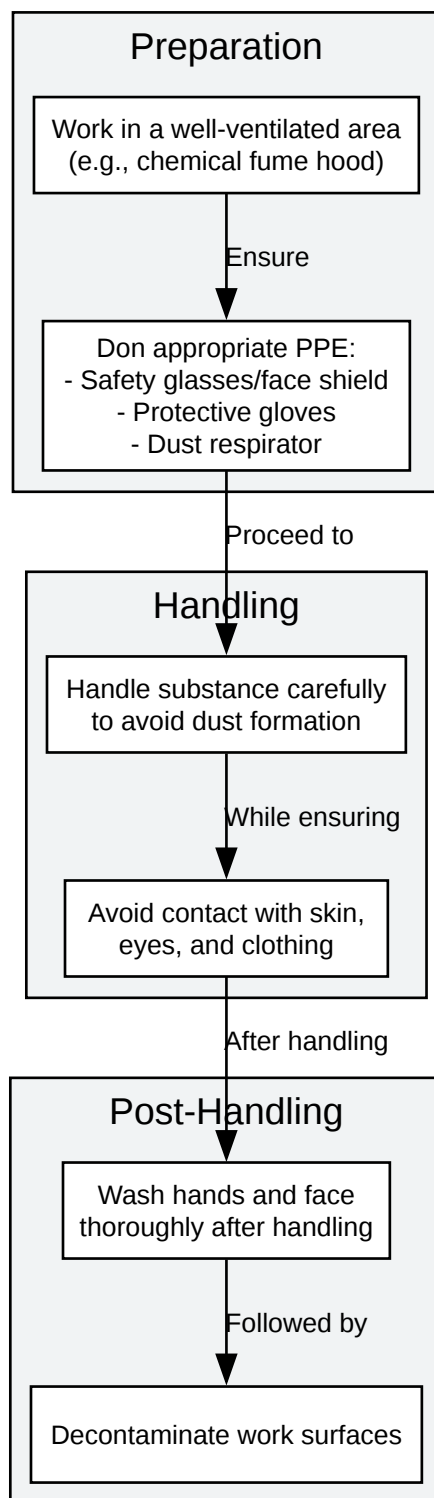
Safe Handling and Storage Protocols

Proper handling and storage procedures are crucial to minimize risk.

3.1. Engineering Controls and Personal Protective Equipment (PPE)

A general workflow for handling **Stilbazo** in a laboratory setting should prioritize safety through engineering controls and appropriate personal protective equipment.

General Laboratory Handling Workflow for Stilbazolam

[Click to download full resolution via product page](#)Caption: General Laboratory Handling Workflow for **Stilbazolam**

- Ventilation: Handle in a well-ventilated place.^{[1][8]} If dust or aerosols are generated, use a local exhaust system.^{[1][8]}
- Eye/Face Protection: Wear safety glasses or a face shield.^{[1][8]}
- Skin Protection: Wear protective gloves.^{[1][8]}
- Respiratory Protection: Use a dust respirator.^{[1][8]}

3.2. General Handling Precautions

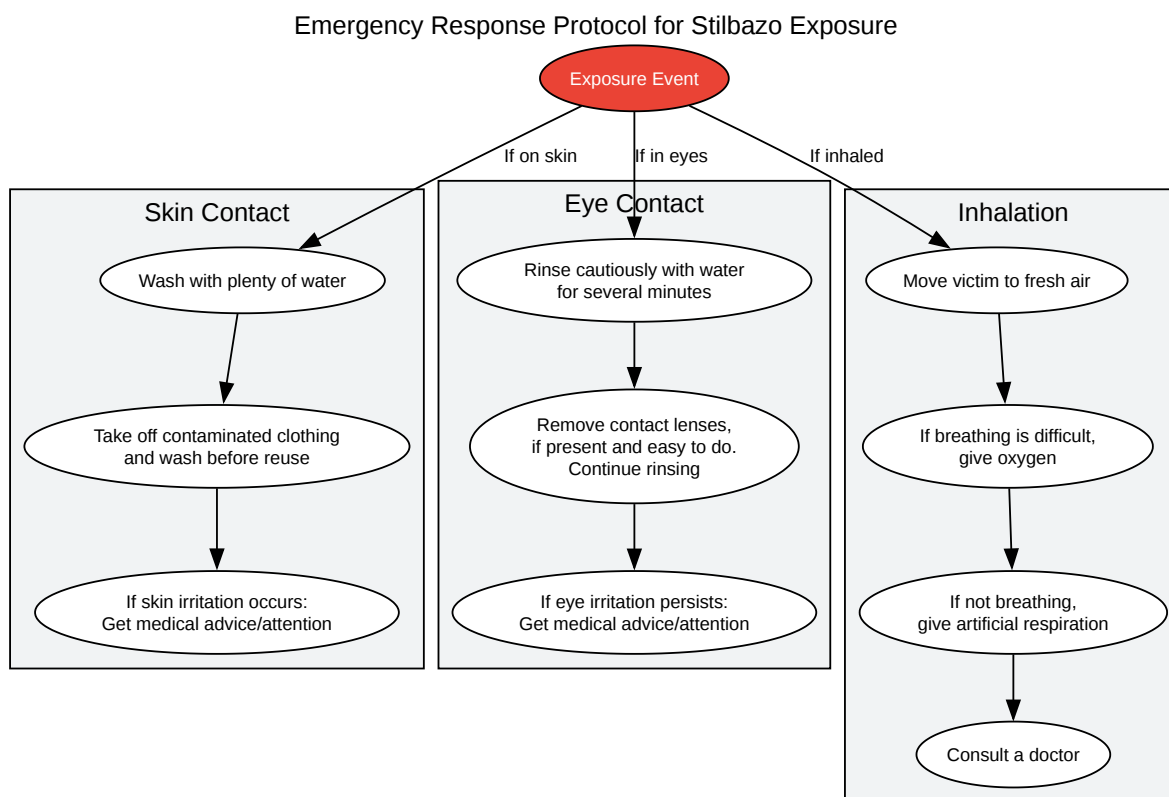
- Avoid formation of dust and aerosols.^[4]
- Avoid contact with skin, eyes, and clothing.^{[1][8]}
- Wash hands and face thoroughly after handling.^{[1][8]}
- Use non-sparking tools.^[4]
- Prevent fire caused by electrostatic discharge steam.^[4]

3.3. Storage Conditions

- Keep container tightly closed.^{[1][4]}
- Store in a dry, cool, and well-ventilated place.^[4] A cool and dark place is recommended, with temperatures below 15°C.^[7]
- Store away from incompatible materials such as oxidizing agents.^{[1][8]}
- Store apart from foodstuff containers.^[4]

Emergency Procedures

In the event of exposure or a spill, follow these first-aid and emergency measures.



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Caption: Emergency Response Protocol for **Stilbazo** Exposure

4.1. First-Aid Measures

- If on Skin: Wash with plenty of water.[1][4] If skin irritation occurs, get medical advice or attention.[1] Take off contaminated clothing and wash it before reuse.[1][4]
- If in Eyes: Rinse cautiously with water for several minutes.[1][4] Remove contact lenses if present and easy to do, and continue rinsing.[1][4] If eye irritation persists, get medical

advice or attention.[1]

- If Inhaled: Move the victim into fresh air.[4] If breathing is difficult, give oxygen.[4] If not breathing, give artificial respiration and consult a doctor immediately.[4]
- If Swallowed: Rinse mouth with water.[4] Do not induce vomiting.[4] Call a doctor or Poison Control Center immediately.[4]

4.2. Accidental Release Measures

- Use personal protective equipment.[1][8]
- Keep people away from and upwind of the spill/leak.[1][8]
- Prevent the product from entering drains.[1][8]
- Sweep up the dust to collect it into an airtight container, being careful not to disperse it.[1][8]

4.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[4]
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[4]

Toxicological and Ecological Information

Limited quantitative data is available for the toxicological and ecological effects of **Stilbazo**.

5.1. Toxicological Information

- Acute Toxicity (Oral): No data available.[4]
- Skin Corrosion/Irritation: No data available for a detailed description, but it is classified as causing skin irritation.[1][4]
- Serious Eye Damage/Irritation: No data available for a detailed description, but it is classified as causing serious eye irritation.[1][4]

5.2. Ecological Information

- Toxicity to Fish: No data available.[4]
- Persistence and Degradability: No data available.[4]
- Bioaccumulative Potential: No data available.[4]

Disposal Considerations

Dispose of **Stilbazo** and its container in accordance with local, regional, and national regulations.

Transport Information

- UN Number (for reference only): UN2811[4]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Stilbazo** based on currently available information. It is essential to consult the most recent Safety Data Sheet (SDS) from your supplier and to conduct a thorough risk assessment before use.

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